

Commercial Suppliers and Technical Guide for Dichlorprop-methyl ester-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichlorprop-methyl ester-d3

Cat. No.: B12414901

[Get Quote](#)

For researchers, scientists, and drug development professionals seeking to procure and utilize **Dichlorprop-methyl ester-d3**, this technical guide provides a summary of commercial suppliers and a general overview of its application as an internal standard in quantitative analytical methods. While detailed, supplier-specific experimental protocols are not readily available, this guide offers a foundational understanding based on established analytical practices for similar compounds.

Commercial Suppliers

Dichlorprop-methyl ester-d3 is a deuterated form of the herbicide dichlorprop-methyl, primarily used as an internal standard in analytical chemistry for the accurate quantification of the parent compound and related substances. Several chemical suppliers offer this and the non-deuterated form for research purposes.

Supplier	Product Name	Catalog Number	Notes
MedchemExpress	Dichlorprop-methyl ester-d3	HY-144191S	Explicitly lists the deuterated -d3 version.[1]
Santa Cruz Biotechnology	Dichlorprop-methyl ester	CAS 57153-17-0	Offers the non-deuterated form.[2]
AccuStandard	Dichlorprop Methyl Ester	P-229S	Certified reference material of the non-deuterated form.[3]
ZeptoMetrix	Dichlorprop methyl ester, 100 µg/mL	3376.10-100	Analytical standard of the non-deuterated form.[4]
Sigma-Aldrich	Dichlorprop-methyl ester PESTANAL®	23844-57-7	Analytical standard of the non-deuterated form.[5]

Product Specifications (MedchemExpress)

The following table summarizes the product specifications for **Dichlorprop-methyl ester-d3** as provided by MedchemExpress.

Property	Value
Product Name	Dichlorprop-methyl ester-d3
Catalog Number	HY-144191S
Intended Use	For research use only.
Application	Can be used as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[1]

Experimental Protocols: General Workflow for Quantitative Analysis

Detailed experimental protocols for **Dichlorprop-methyl ester-d3** are not provided by most suppliers. However, a general workflow for its use as an internal standard in methods like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be constructed based on standard analytical procedures for pesticide residue analysis. The use of a deuterated internal standard is a common practice to improve the accuracy of quantitative analysis by correcting for matrix effects and variations during sample preparation and analysis.

Sample Preparation and Extraction

- **Sample Homogenization:** The matrix (e.g., soil, water, plant tissue) is homogenized to ensure a representative sample.
- **Spiking with Internal Standard:** A known amount of **Dichlorprop-methyl ester-d3** is added to the sample at the beginning of the extraction process.
- **Extraction:** The analytes, including the native Dichlorprop-methyl ester and the deuterated internal standard, are extracted from the matrix using an appropriate solvent system (e.g., a mixture of acetic acid, methanol, and water).[6]
- **Clean-up:** The extract is purified to remove interfering substances. This can be achieved using techniques like Solid Phase Extraction (SPE).[6]
- **Derivatization (for GC-MS, if necessary):** Although Dichlorprop-methyl ester is already an ester, for the parent acid (Dichlorprop), methylation is a common derivatization step to improve its chromatographic properties.[6]
- **Final Concentration:** The cleaned extract is concentrated to a final volume before analysis.

Analytical Instrumentation

The prepared sample is then analyzed using either GC-MS or LC-MS/MS.

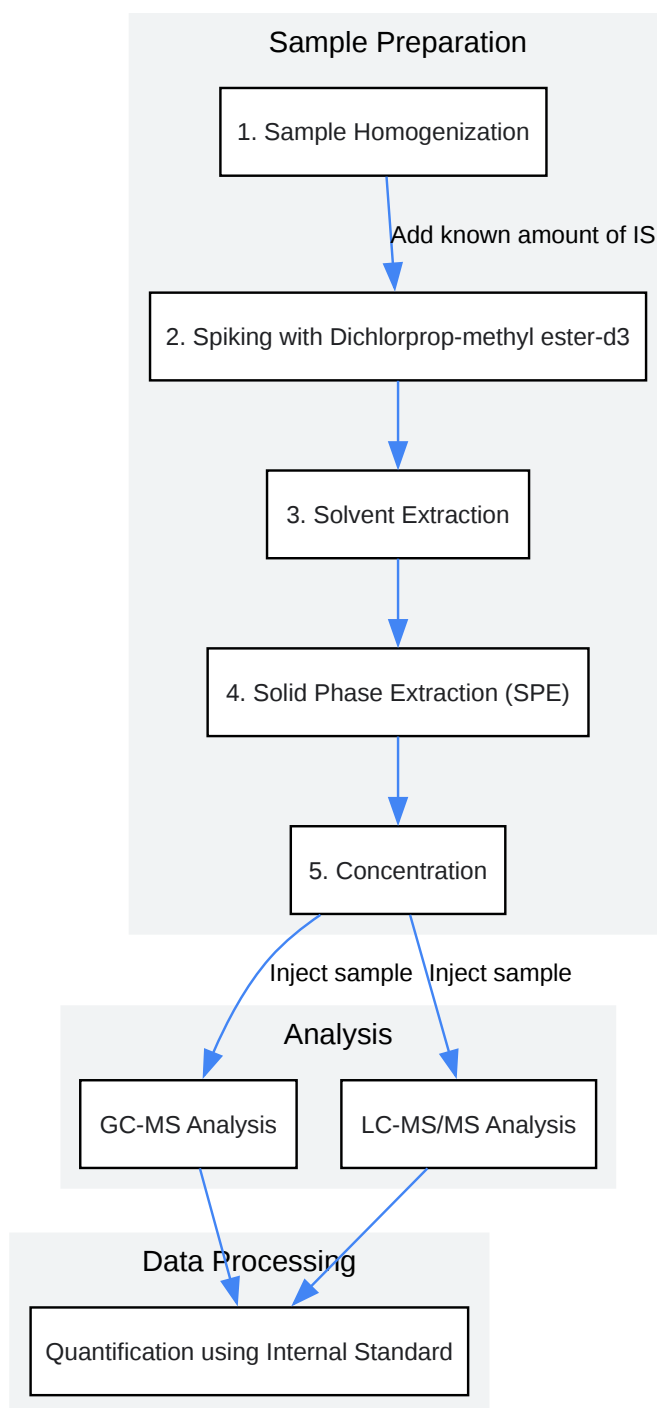
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is well-suited for the analysis of volatile and semi-volatile compounds like Dichlorprop-methyl ester. The use of a mass spectrometer allows for the selective detection and quantification of the target analyte and the internal standard based on their specific mass-to-charge ratios.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This method is highly sensitive and selective and is often used for the analysis of a wide range of pesticides in complex matrices. It offers the advantage of analyzing less volatile compounds without the need for derivatization.

Quantification

The concentration of the native Dichlorprop-methyl ester in the sample is determined by comparing the peak area ratio of the analyte to the deuterated internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visualizations

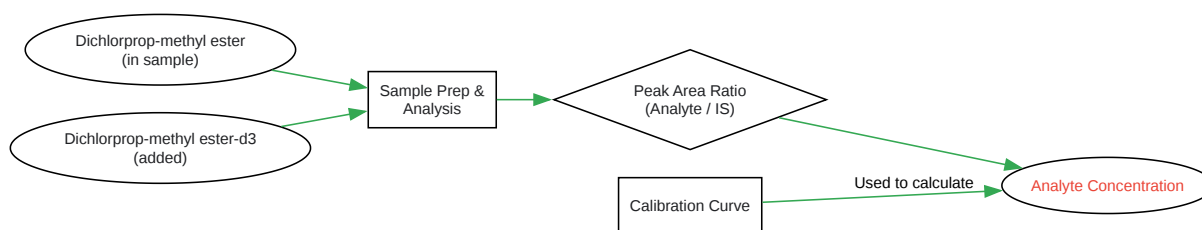
Experimental Workflow for Quantitative Analysis



[Click to download full resolution via product page](#)

Caption: General workflow for the quantitative analysis of Dichlorprop-methyl ester.

Logical Relationship of Internal Standard Method



[Click to download full resolution via product page](#)

Caption: Principle of the internal standard method for quantification.

Disclaimer: This document is intended for informational purposes for a scientific audience. It is based on publicly available information and general analytical chemistry principles.

Researchers should always consult the supplier's documentation and relevant scientific literature to develop and validate their own specific analytical methods. No signaling pathway information is included as Dichlorprop-methyl ester is a herbicide and not typically involved in such biological processes in the context of drug development research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. accustandard.com [accustandard.com]
- 4. zeptometrix.com [zeptometrix.com]
- 5. 2,4-滴丙酸甲酯 PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 6. epa.gov [epa.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Dichlorprop-methyl ester-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414901#commercial-suppliers-of-dichlorprop-methyl-ester-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com